

# Application Notes and Protocols: Spectrophotometric Determination of Reactive Yellow 15 Concentration

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## Compound of Interest

Compound Name: Reactive Yellow 15

Cat. No.: B13747826

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Reactive Yellow 15** (C.I. **Reactive Yellow 15**) is a water-soluble anionic dye belonging to the single azo class, widely utilized in the textile industry for dyeing cellulosic fibers such as cotton and viscose.[1] Accurate quantification of its concentration in aqueous solutions is crucial for various applications, including wastewater treatment monitoring, toxicological studies, and quality control in dyeing processes.

This document provides a detailed protocol for the determination of **Reactive Yellow 15** concentration using UV-Visible spectrophotometry. This method is based on the principle that the amount of light absorbed by a colored solution is directly proportional to the concentration of the analyte in the solution (Beer-Lambert Law). The analysis is performed at the maximum absorbance wavelength ( $\lambda_{\text{max}}$ ) of the dye, which has been identified as 428 nm.[2]

## Physicochemical Properties of Reactive Yellow 15

A summary of the key properties of **Reactive Yellow 15** is presented below. This information is essential for preparing standard solutions and performing calculations.

Property	Value	Reference
IUPAC Name	disodium;4-[4-[[2-methoxy-5-methyl-4-(2-sulfonatooxyethylsulfonyl)phenyl]diazenyl]-5-methyl-3-oxo-1H-pyrazol-2-yl]benzenesulfonate	[3]
Molecular Formula	C <sub>20</sub> H <sub>20</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>11</sub> S <sub>3</sub>	[1][3]
Molecular Weight	634.57 g/mol	[1]
CAS Number	12226-47-0	[1][3]
Maximum Absorbance (λ <sub>max</sub> )	428 nm	[2]

## Experimental Protocol

This section details the step-by-step procedure for determining the concentration of **Reactive Yellow 15**.

## Required Materials and Equipment

- Equipment:
  - UV-Visible Spectrophotometer (capable of scanning from at least 300-700 nm)
  - Analytical balance
  - Volumetric flasks (100 mL, 50 mL, 10 mL)
  - Graduated pipettes (1 mL, 5 mL, 10 mL)
  - Quartz or glass cuvettes (1 cm path length)
  - Beakers
- Reagents:

- **Reactive Yellow 15** powder (analytical grade)
- Deionized or distilled water

## Preparation of Stock Standard Solution (100 mg/L)

- Accurately weigh 10.0 mg of **Reactive Yellow 15** powder using an analytical balance.
- Quantitatively transfer the powder to a 100 mL volumetric flask.
- Add approximately 70 mL of deionized water to the flask and swirl gently to dissolve the dye completely.
- Once dissolved, add deionized water up to the calibration mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous. Label this as "100 mg/L RY15 Stock Solution".

## Preparation of Working Standard Solutions

Prepare a series of working standard solutions by diluting the stock solution as described in the table below.

Standard No.	Volume of Stock (100 mg/L)	Final Volume (mL)	Concentration (mg/L)
1	1.0 mL	10	10.0
2	2.0 mL	10	20.0
3	3.0 mL	10	30.0
4	4.0 mL	10	40.0
5	5.0 mL	10	50.0

To prepare Standard 1, for example, pipette 1.0 mL of the 100 mg/L stock solution into a 10 mL volumetric flask and dilute to the mark with deionized water.

## Generation of Calibration Curve

- Turn on the UV-Visible spectrophotometer and allow it to warm up as per the manufacturer's instructions.
- Set the wavelength to 428 nm.<sup>[2]</sup>
- Use deionized water as a blank to zero the spectrophotometer.
- Measure the absorbance of each working standard solution (10-50 mg/L) in a 1 cm cuvette.
- Record the absorbance values for each concentration.
- Plot a graph of Absorbance (y-axis) versus Concentration (x-axis).
- Perform a linear regression analysis to obtain the equation of the line ( $y = mx + c$ ) and the coefficient of determination ( $R^2$ ). The  $R^2$  value should be  $\geq 0.99$  for a valid calibration curve.

## Measurement of Unknown Sample

- If the unknown sample is expected to have a high concentration, dilute it with deionized water to bring the absorbance within the linear range of the calibration curve (typically 0.1 - 1.0 AU).
- Measure the absorbance of the (diluted) unknown sample at 428 nm.
- Use the calibration curve equation to calculate the concentration of the dye in the sample.

$$\text{Concentration (mg/L)} = (\text{Absorbance} - c) / m$$

Where 'm' is the slope and 'c' is the y-intercept of the calibration curve.

- If the sample was diluted, multiply the calculated concentration by the dilution factor to obtain the concentration in the original sample.

$$\text{Dilution Factor} = \text{Final Volume} / \text{Initial Volume of Sample}$$

## Data Presentation

## Sample Calibration Data

The following table represents a typical dataset for generating a calibration curve for **Reactive Yellow 15**.

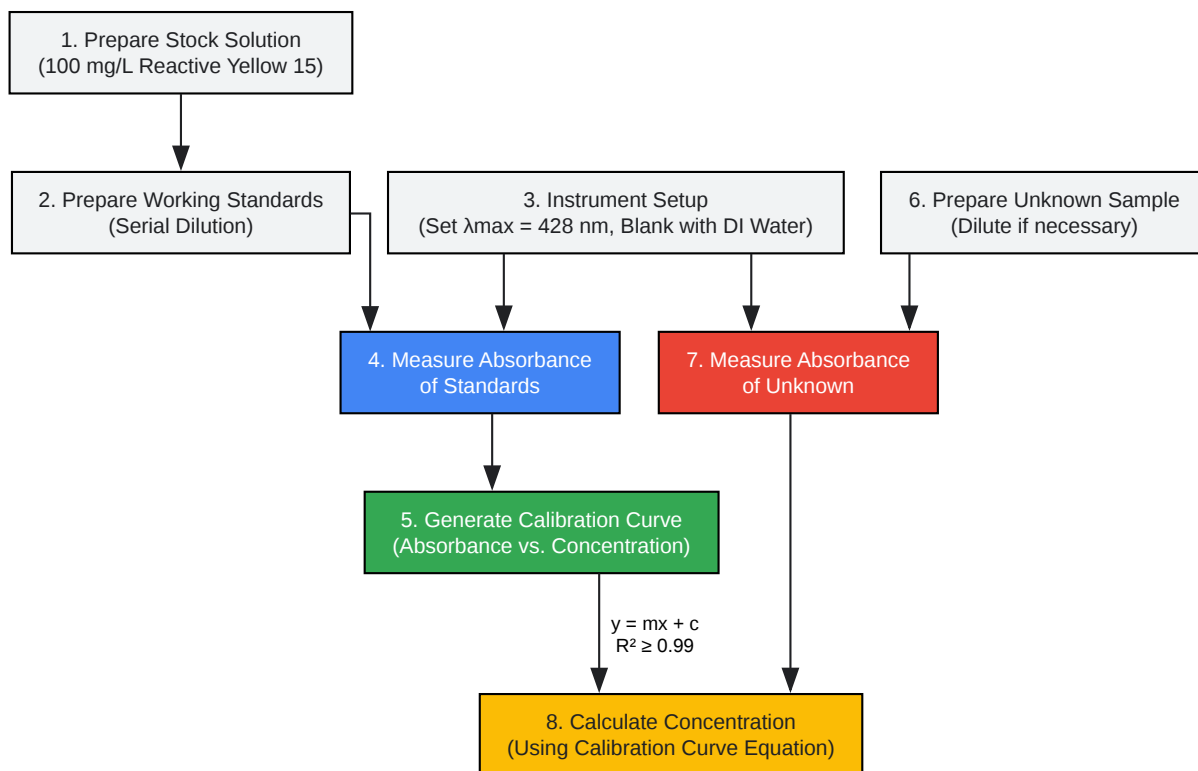
Concentration (mg/L)	Absorbance at 428 nm (AU)
10.0	0.215
20.0	0.430
30.0	0.645
40.0	0.860
50.0	1.075

Linear Regression:

- Equation:  $y = 0.0215x$
- $R^2$ : 0.9999

## Visual Workflow

The following diagram illustrates the experimental workflow for the spectrophotometric determination of **Reactive Yellow 15**.



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Caption: Experimental workflow for quantifying **Reactive Yellow 15**.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. researchgate.net [researchgate.net]

- 3. Reactive Yellow 15 | C<sub>20</sub>H<sub>20</sub>N<sub>4</sub>Na<sub>2</sub>O<sub>11</sub>S<sub>3</sub> | CID 135565311 - PubChem [pubchem.ncbi.nlm.nih.gov]
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